

# Technical Support Guide: Recrystallization of Methyl 4-bromo-3-hydroxybenzoate

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## Compound of Interest

Compound Name:	Methyl 4-bromo-3-hydroxybenzoate
Cat. No.:	B121415

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This guide provides researchers, scientists, and drug development professionals with a comprehensive technical resource for the purification of **Methyl 4-bromo-3-hydroxybenzoate** via recrystallization. As a critical building block in the synthesis of selective inhibitors and other complex molecules, achieving high purity of this intermediate is paramount for reliable and reproducible downstream applications<sup>[1][2]</sup>. This document moves beyond a simple protocol, offering in-depth explanations, troubleshooting for common experimental hurdles, and a framework for logical problem-solving.

## Section 1: Physicochemical Properties & Strategic Considerations

Understanding the fundamental properties of **Methyl 4-bromo-3-hydroxybenzoate** is the cornerstone of developing a successful purification strategy. The compound's structure, featuring a polar hydroxyl group, an ester, and a halogenated aromatic ring, dictates its solubility behavior.

Table 1: Key Physicochemical Data for **Methyl 4-bromo-3-hydroxybenzoate**

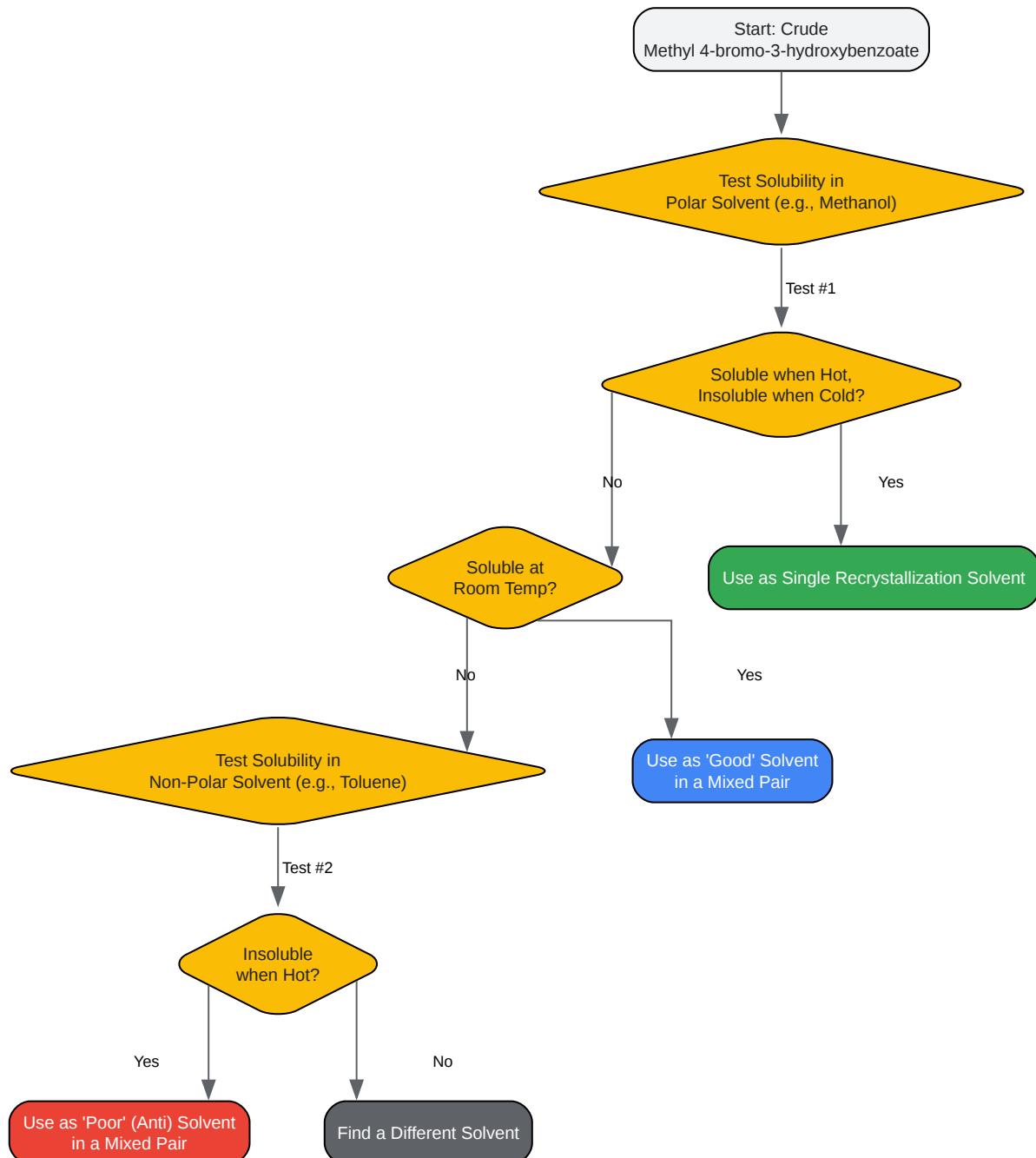
Property	Value	Source(s)
CAS Number	<b>106291-80-9</b>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>7</sub> BrO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	231.05 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White to off-white crystalline powder	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	121-125 °C	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

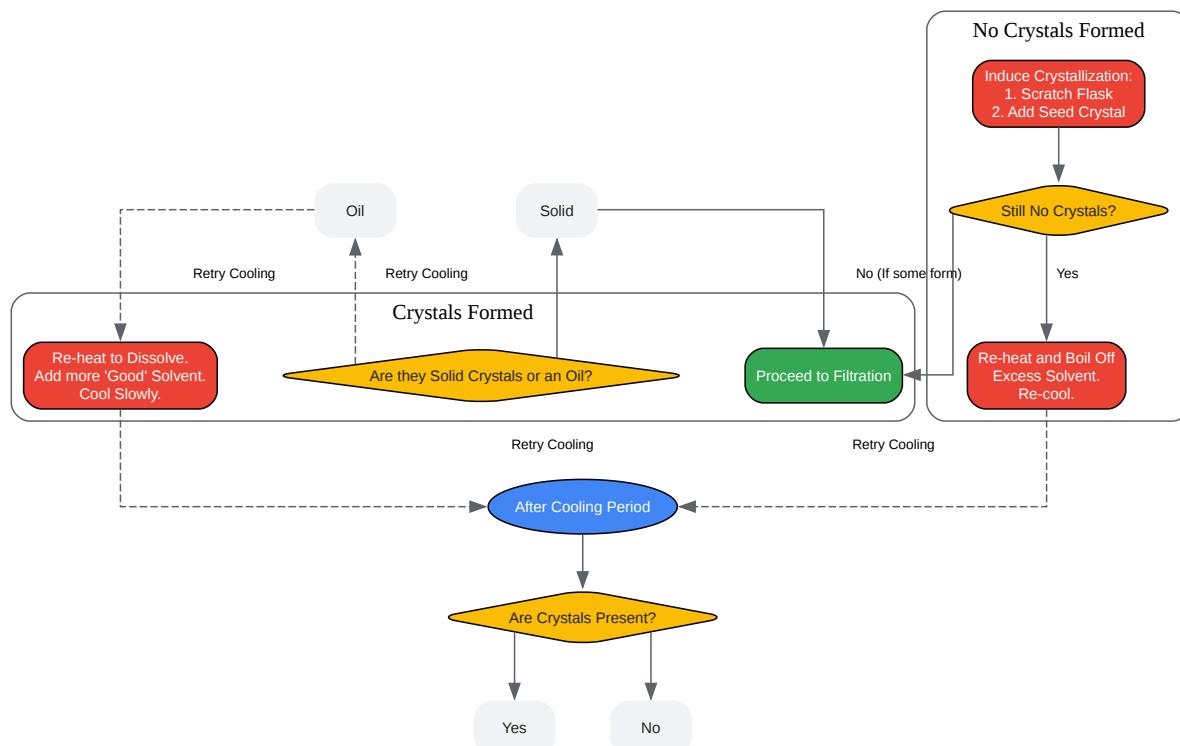
| Known Solvents | Soluble in Methanol, Chloroform, Dichloromethane |[\[1\]](#)[\[3\]](#) |

The key to recrystallization is identifying a solvent or solvent system in which the target compound is highly soluble at elevated temperatures but sparingly soluble at lower temperatures[\[6\]](#). This differential solubility allows for the separation of the desired compound from impurities that remain dissolved in the cold solvent (mother liquor) or are insoluble in the hot solvent.

## Section 2: Solvent Selection Strategy

The choice of solvent is the most critical variable in recrystallization[\[7\]](#). For **Methyl 4-bromo-3-hydroxybenzoate**, its moderate polarity suggests that a single solvent may not be ideal. It is often too soluble in polar solvents like methanol even at room temperature (leading to poor recovery) and poorly soluble in non-polar solvents like hexanes. Therefore, a mixed-solvent system is highly recommended. A common and effective approach for phenolic compounds is an alcohol/water system (e.g., Methanol/Water or Ethanol/Water).





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